

Potential biological activity of N-(4-Chlorophenyl)glycine tert-Butyl ester

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Compound of Interest

Compound Name: *N-(4-Chlorophenyl)glycine tert-Butyl ester*

CAS No.: 139088-99-6

Cat. No.: B7862796

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An In-Depth Technical Guide to the Potential Biological Activity of **N-(4-Chlorophenyl)glycine tert-Butyl Ester**

Executive Summary

N-(4-Chlorophenyl)glycine tert-butyl ester is a synthetic amino acid derivative built upon a glycine scaffold. Its structure is characterized by two key modifications: an N-aryl substitution with a 4-chlorophenyl group and the protection of the C-terminal carboxylic acid as a tert-butyl ester. While direct biological data for this specific molecule is not extensively documented in public literature, its constituent parts provide a strong rationale for investigating its potential pharmacological activities. The N-phenylglycine core is a privileged scaffold in medicinal chemistry, and halogen substitutions are a common strategy for modulating biological effects. Furthermore, the tert-butyl ester moiety suggests a potential role as a prodrug, designed for cleavage in vivo to release the active carboxylic acid.

This guide synthesizes information from related compound classes to build a robust scientific case for exploring **N-(4-Chlorophenyl)glycine tert-butyl ester** in several therapeutic areas.

We will explore the primary hypotheses for its biological activity—namely its potential as an anti-inflammatory, neuromodulatory, and antimicrobial agent—and provide a comprehensive framework for its synthesis, experimental validation, and mechanistic evaluation. The protocols and insights herein are designed for researchers, scientists, and drug development professionals seeking to explore the therapeutic potential of this and related N-aryl glycine derivatives.

Compound Profile and Structural Rationale

The therapeutic potential of **N-(4-Chlorophenyl)glycine tert-butyl ester** can be logically inferred by dissecting its molecular architecture. Each component—the glycine backbone, the N-aryl group, and the ester—contributes to a profile suggestive of specific biological interactions.

Property	Value	Reference
IUPAC Name	tert-butyl 2-((4-chlorophenyl)amino)acetate	[1]
CAS Number	139088-99-6	[1]
Molecular Formula	C ₁₂ H ₁₆ ClNO ₂	[1]
Formula Weight	241.72 g/mol	[1]

- **Glycine Scaffold:** Glycine is the simplest proteinogenic amino acid and functions as a major inhibitory neurotransmitter in the central nervous system (CNS).[2] Its incorporation into a larger molecule can enhance physicochemical properties and provide a biocompatible backbone that may be recognized by biological systems.[3][4]
- **N-(4-Chlorophenyl) Group:** The substitution of an aryl group on the glycine nitrogen is a critical modification. N-aryl glycines are known to possess diverse biological properties.[5] The specific 4-chloro substitution is of particular interest, as chlorination is a well-established strategy in drug design to enhance binding affinity, modulate metabolic stability, and, in some cases, confer antimicrobial properties.[6]
- **tert-Butyl Ester Moiety:** The tert-butyl ester serves as a protecting group for the carboxylic acid.[7] In a biological context, this group is highly significant as it can function as a prodrug.

Esters are often hydrolyzed in vivo by esterase enzymes to release the free carboxylic acid. This strategy can improve a drug's oral bioavailability and membrane permeability. The active molecule is therefore likely to be N-(4-Chlorophenyl)glycine, with the ester serving as its delivery vehicle. The stability of the t-butyl ester to many chemical conditions, except for strong acids, is a key feature in its synthetic and biological profile.[7]

Hypothesized Biological Activities

Based on the structural analysis and data from analogous compounds, we can formulate several primary hypotheses for the biological activity of **N-(4-Chlorophenyl)glycine tert-butyl ester** and its active acid form.

Anti-inflammatory Activity

The most compelling hypothesis is rooted in studies of structurally related N-(4-substituted phenyl)glycine derivatives, which have demonstrated significant anti-inflammatory properties.[3][4] The proposed mechanism involves mimicking the glycine amino acid to improve biological characteristics, while the substituted phenyl ring interacts with inflammatory targets.[3] Glycine itself exhibits anti-inflammatory and cytoprotective properties, further supporting this line of investigation.[8]

Neuromodulatory Effects

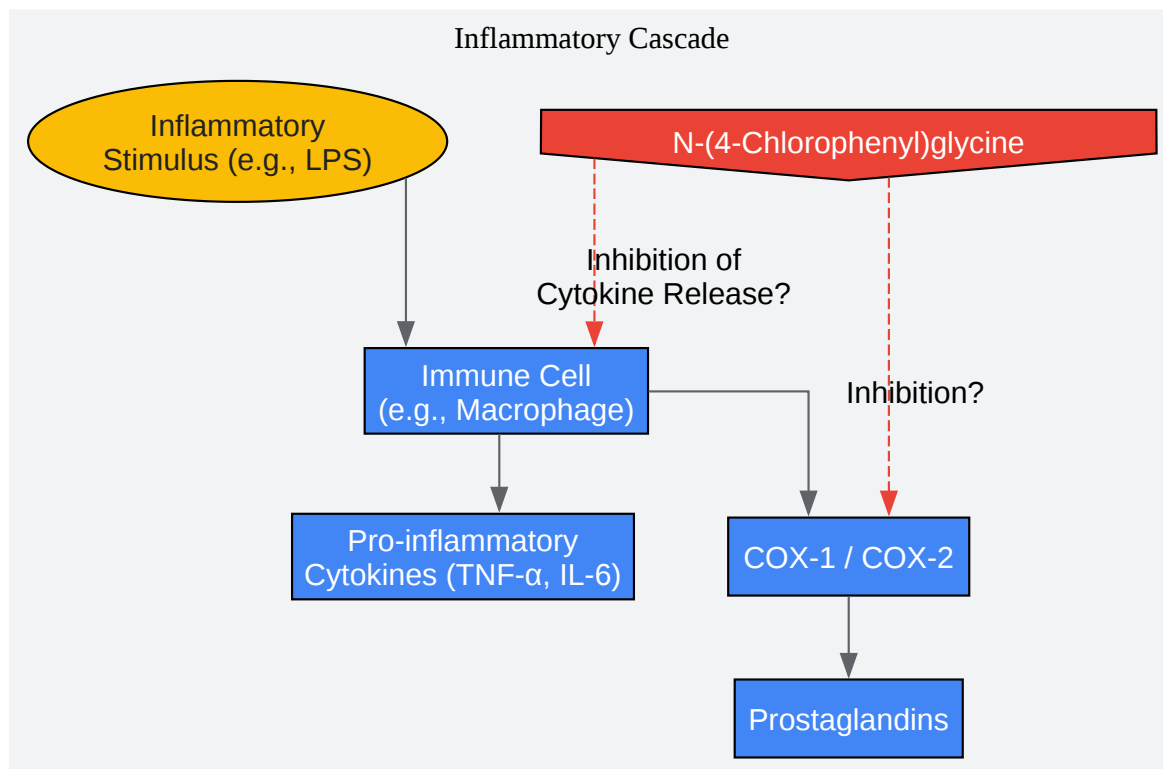
As a derivative of the neurotransmitter glycine, the compound could potentially interact with the glycinergic system. Glycine is an inhibitory neurotransmitter that activates chloride channels through glycine receptors (GlyR) and also acts as a co-agonist at N-methyl-D-aspartate (NMDA) receptors.[2][9][10] The N-(4-Chlorophenyl)glycine core could modulate these receptors, suggesting potential applications in pain management, epilepsy, or other neurological disorders.

Antimicrobial Potential

The presence of a chlorinated phenyl ring is a common feature in many antimicrobial agents. For example, a study on novel chlorinated N-arylcinnamamides, which also contain a chlorophenyl group, demonstrated significant activity against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).[6] This suggests that N-(4-Chlorophenyl)glycine could be evaluated for antibacterial properties.

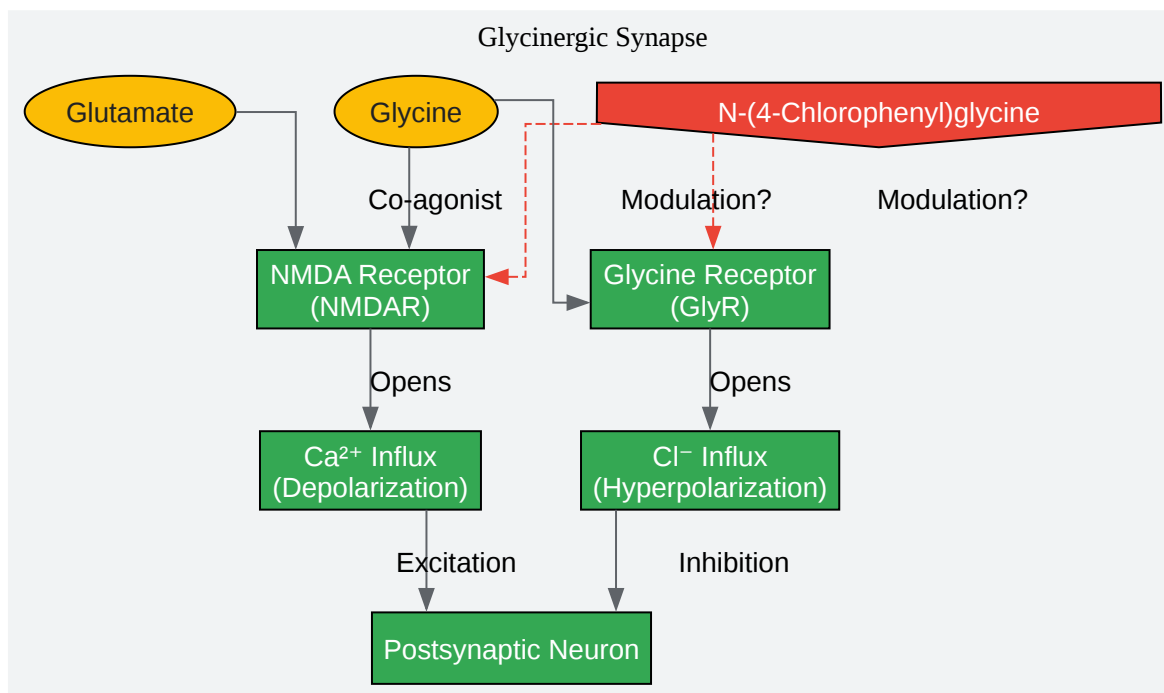
Proposed Mechanisms of Action

To visualize the potential interactions of N-(4-Chlorophenyl)glycine (the active form), we can map its hypothesized activity onto known biological pathways.



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Caption: Hypothesized Anti-Inflammatory Mechanism.

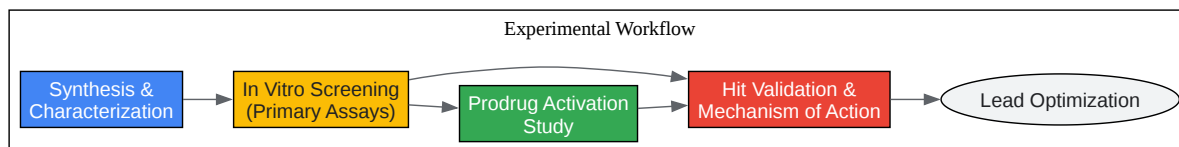


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Caption: Potential Neuromodulatory Interaction Sites.

Experimental Design and Protocols

A structured, multi-stage experimental approach is required to systematically evaluate the biological potential of this compound. The workflow begins with synthesis and characterization, followed by a battery of in vitro screens, and finally, mechanistic and prodrug validation studies.



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